

Molecular weight and structure of Pentachlorophenol-13C6.

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Compound of Interest

Compound Name: Pentachlorophenol-13C6

CAS No.: 85380-74-1

Cat. No.: B1357139

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Technical Monograph: Pentachlorophenol-13C6

Structural Characterization, Isotopic Physics, and Application in IDMS Quantitation

Executive Summary

Pentachlorophenol-13C6 (PCP-13C6) is the definitive stable isotope-labeled internal standard for the quantification of Pentachlorophenol (PCP), a persistent organic pollutant restricted under the Stockholm Convention. By replacing all six carbon atoms of the benzene ring with Carbon-13 (

), this analog achieves a mass shift of +6 Daltons relative to the native analyte. This shift allows for precise deconvolution in mass spectrometry (MS) while maintaining identical chromatographic behavior (retention time) and extraction efficiency. This guide details the physicochemical properties, isotopic physics, and validated experimental workflows for using PCP-13C6 in trace environmental analysis (EPA Method 1625C/8270).

Part 1: Structural Characterization & Isotopic Physics

Physicochemical Specifications

The utility of PCP-13C6 relies on its high isotopic purity () to prevent "crosstalk" with the native analyte signal.

Property	Native Pentachlorophenol (Native PCP)	Pentachlorophenol-13C6 (PCP-13C6)
CAS Number	87-86-5	85380-74-1
Formula		
Carbon Source	Natural Abundance ()	Enriched ()
Average MW	266.34 g/mol	272.29 g/mol
Monoisotopic Mass	263.847 Da ()	269.867 Da ()
Mass Shift ()	N/A	+6.02 Da
pKa	4.71	~4.71 (Negligible isotope effect on acidity)

The Physics of the Mass Shift

In mass spectrometry, we do not measure the average molecular weight; we measure the monoisotopic mass. It is critical to distinguish between the two when calculating quantitation ions.

- Native PCP (

): The base peak typically arises from the cluster containing five atoms.

- Calculation:

.

- Labeled PCP (

): The carbon ring is fully substituted.

- Calculation:

.

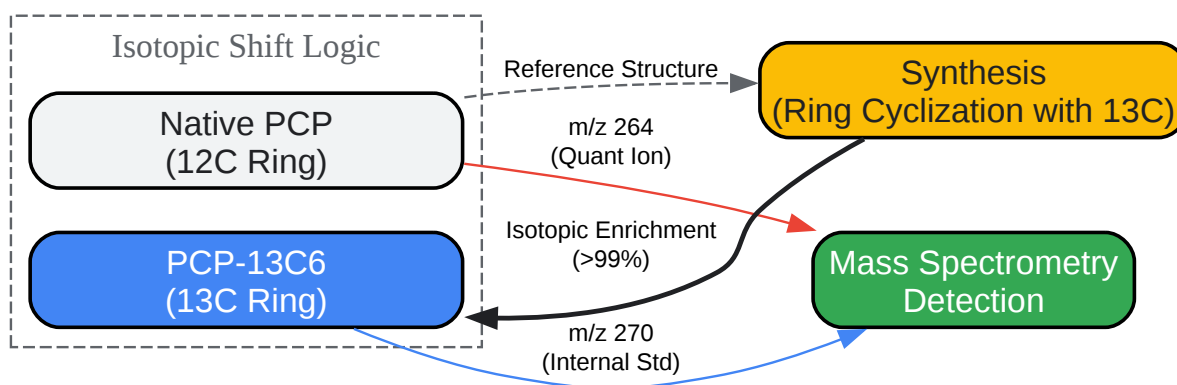
Expert Insight: The 5-chlorine isotope cluster is complex due to the natural abundance of

(approx. 24%). When setting up SIM (Selected Ion Monitoring) windows, you must ensure your window accounts for the specific isotope peak chosen (usually M+0 or M+2 of the chlorine cluster) for both the native and the

analog.

Structural Visualization

The following diagram illustrates the substitution logic and the resulting mass shift.



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Figure 1: Structural relationship and mass spectral divergence between Native PCP and PCP-13C6.

Part 2: Analytical Application (Isotope Dilution)

The Principle of Isotope Dilution Mass Spectrometry (IDMS)

PCP-13C6 is not merely a reference standard; it is a process surrogate. Because the bonds are chemically identical to

bonds in terms of electron distribution, the labeled compound exhibits:

- **Identical Extraction Recovery:** It behaves exactly like native PCP during Liquid-Liquid Extraction (LLE) or Solid Phase Extraction (SPE).
- **Identical Retention Time:** It co-elutes with native PCP on GC columns (e.g., DB-5ms), ensuring both are subjected to the same matrix suppression or enhancement effects in the ion source.

The "Carrier Effect"

In trace analysis (parts-per-trillion), active sites on glassware or the GC inlet can irreversibly adsorb the analyte. By adding a significant mass of PCP-13C6 (e.g., 100 ng) relative to the trace native PCP, the labeled standard occupies these active sites. This "carrier effect" significantly improves the linearity and recovery of the native analyte at the lower limit of quantitation (LLOQ).

Part 3: Experimental Protocol

Scope: Quantification of PCP in wastewater using EPA Method 1625C/8270 logic. Prerequisite: GC-MS system (Single Quadrupole or Triple Quad) equipped with an EI source.

Reagents and Standards

- **Stock Solution:** PCP-13C6 at 100 g/mL in Methanol or Nonane (Certified Reference Material).

- Spiking Solution: Dilute stock to 10

g/mL in Acetone.

Step-by-Step Workflow

- Sample Spiking (Equilibration Phase):
 - Aliquot 1.0 L of sample water.
 - Spike with 100
L of PCP-13C6 Spiking Solution (Final conc: 1.0
g/L).
 - CRITICAL: Stir for 15-30 minutes. The internal standard must equilibrate with the matrix to mimic the native analyte's state.
- pH Adjustment & Extraction:
 - Adjust pH to < 2 using
. (PCP is a weak acid; low pH protonates it to the non-ionic form,
, driving it into the organic solvent).
 - Extract with Methylene Chloride (DCM) using a separatory funnel or continuous liquid-liquid extractor.
- Concentration & Solvent Exchange:
 - Dry extract over anhydrous Sodium Sulfate (
).
 - Concentrate using Kuderna-Danish (KD) or TurboVap to ~1 mL.
 - Note: Do not evaporate to dryness; PCP is semi-volatile and losses will occur.

- GC-MS Analysis:
 - Inject 1
 - L splitless.
 - Column: 30m x 0.25mm ID, 5% Phenyl Methyl Siloxane (e.g., DB-5ms).
 - SIM Parameters:
 - Native PCP: Monitor m/z 264, 266, 268.
 - PCP-13C6: Monitor m/z 270, 272, 274.

Calculation (Response Factor)

Calculate the Response Factor (

) using the calibration standard:

Where:

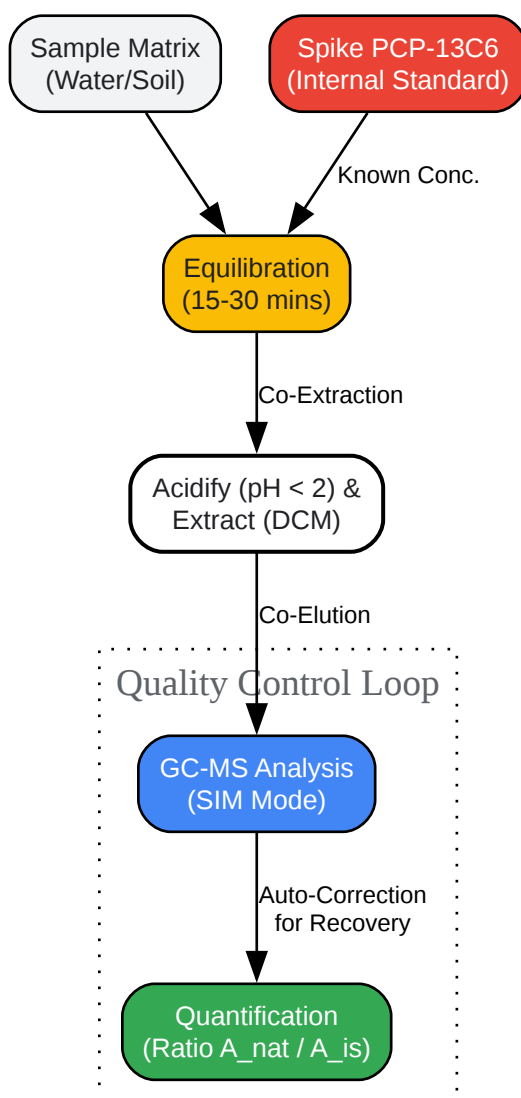
- = Area of Native Ion (m/z 264)
- = Area of PCP-13C6 Ion (m/z 270)
- = Concentration^[1]^[2]

The concentration in the unknown sample is then derived using the inverse of this relationship, automatically correcting for recovery losses because

will decrease proportionally to

if extraction loss occurs.

Workflow Diagram



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Figure 2: Isotope Dilution Mass Spectrometry (IDMS) workflow ensuring self-validating quantification.

Part 4: References

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